Application Notes & Protocols for Azido-PEG3-CH2CO2-NHS in PROTAC Development

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Compound of Interest	
Compound Name:	*Azido-PEG3-CH2CO2-NHS*
CAS No.:	*1092654-47-1*
Cat. No.:	*B605831*

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Introduction: The Central Role of the Linker in PROTAC Strategy

Proteolysis-targeting chimeras (PROTACs) represent a paradigm shift in therapeutic intervention, moving from occupancy-driven inhibition to event-driven, catalytic degradation of target proteins.[1] These heterobifunctional molecules co-opt the cell's native ubiquitin-proteasome system (UPS) to achieve this. A PROTAC molecule consists of three essential components: a "warhead" ligand that binds the protein of interest (POI), an E3 ubiquitin ligase-recruiting ligand, and a chemical linker that connects the two.[2]

While the ligands provide specificity, the linker is far from a passive spacer. Its composition, length, and flexibility are critical determinants of a PROTAC's success, profoundly influencing the formation and stability of the productive ternary complex (POI-PROTAC-E3 ligase), as well as the molecule's overall physicochemical properties like solubility and cell permeability.[3][4]

This guide focuses on **Azido-PEG3-CH2CO2-NHS**, a versatile and strategically designed heterobifunctional linker for modular PROTAC synthesis. Its architecture offers distinct advantages:

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- NHS Ester Moiety: Provides a reactive handle for efficient and specific covalent bond formation with primary amines (e.g., on an E3 ligase ligand like pomalidomide).
- Azide (N_3) Group: Serves as a bioorthogonal handle for "click chemistry," specifically the highly reliable Copper(I)-catalyzed Azide-Alkyne Cycloaddition (CuAAC), allowing for the late-stage introduction of an alkyne-modified warhead.[2][3]
- PEG3 Spacer: The tri-polyethylene glycol unit enhances aqueous solubility, a common challenge with large, often hydrophobic PROTAC molecules. It also imparts flexibility, which can be crucial for achieving the optimal orientation of the two ligands for productive ternary complex formation.[3]

This modular approach, enabled by linkers like **Azido-PEG3-CH2CO2-NHS**, allows researchers to rapidly synthesize libraries of PROTACs with varied ligands and linker attachment points to empirically determine the optimal degrader candidate.[2]

Chemical Properties and Handling

Azido-PEG3-CH2CO2-NHS is a moisture-sensitive reagent. Proper handling and storage are critical to maintain its reactivity.

Property	Details
IUPAC Name	2,5-dioxopyrrolidin-1-yl 2-(2-(2-(2-azidoethoxy)ethoxy)ethoxy)acetate
Molecular Formula	$C_{12}H_{18}N_4O_7$
Molecular Weight	330.30 g/mol
Appearance	Solid
Storage	Store at -20°C, desiccated. Protect from moisture.
Solubility	Soluble in anhydrous DMSO and DMF.

Critical Handling Instructions:

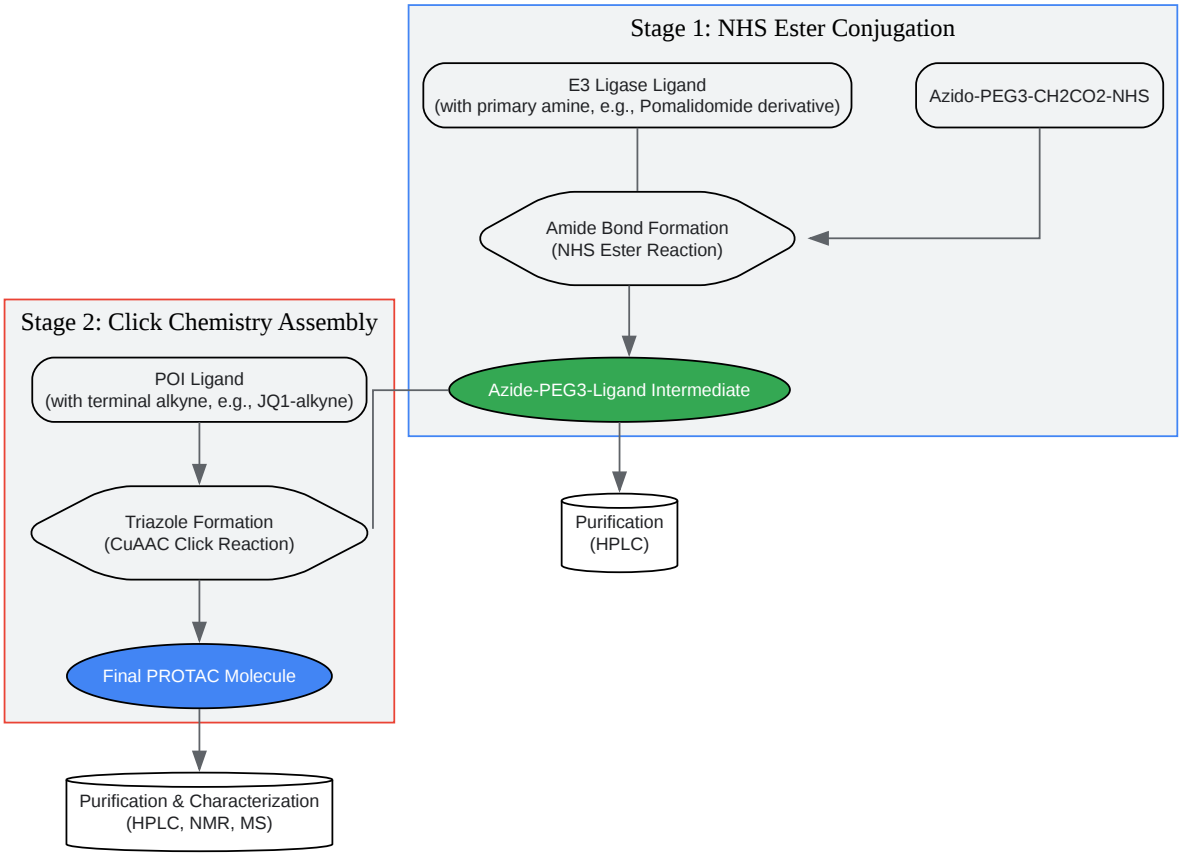
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- Before use, allow the vial to equilibrate to room temperature before opening to prevent moisture condensation, which will hydrolyze the NHS ester.
- Dissolve the linker in a dry, water-miscible organic solvent like anhydrous DMF or DMSO immediately before use.
- Do not prepare and store stock solutions in aqueous buffers, as the NHS ester moiety readily hydrolyzes. Discard any unused reconstituted reagent.

PROTAC Synthesis Workflow: A Two-Stage Approach

The use of **Azido-PEG3-CH2CO2-NHS** facilitates a convergent, two-stage synthesis strategy. This allows for the preparation and purification of two key intermediates, which are then combined in a final, high-yielding click reaction.

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Fig 1. Two-stage PROTAC synthesis workflow.

Experimental Protocols

The following protocols provide a detailed methodology for synthesizing a Bromodomain-containing protein 4 (BRD4)-targeting PROTAC, using a pomalidomide derivative as the E3 ligase ligand and a JQ1 derivative as the POI-binding warhead.

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Protocol 1: Synthesis of Azide-Functionalized Pomalidomide Intermediate

This protocol describes the conjugation of the **Azido-PEG3-CH2CO2-NHS** linker to an amine-functionalized pomalidomide derivative.

Materials:

- 4-aminopomalidomide
- **Azido-PEG3-CH2CO2-NHS**
- Anhydrous Dimethylformamide (DMF)
- N,N-Diisopropylethylamine (DIPEA)
- Dichloromethane (DCM)
- Saturated aqueous sodium bicarbonate ($NaHCO_3$)
- Brine (saturated aqueous NaCl)
- Anhydrous sodium sulfate (Na_2SO_4)
- Silica gel for column chromatography

Procedure:

- Reaction Setup: In a clean, dry flask, dissolve 4-aminopomalidomide (1.0 equivalent) in anhydrous DMF.
- Base Addition: Add DIPEA (3.0 equivalents) to the solution and stir for 5 minutes at room temperature.
- Linker Addition: In a separate vial, dissolve **Azido-PEG3-CH2CO2-NHS** (1.1 equivalents) in a minimal amount of anhydrous DMF. Add this solution dropwise to the pomalidomide mixture.

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- Reaction: Stir the reaction mixture at room temperature for 4-12 hours. Monitor the reaction progress by Liquid Chromatography-Mass Spectrometry (LC-MS) until the pomalidomide starting material is consumed.
- Work-up:
  - Dilute the reaction mixture with water and extract three times with DCM.
  - Combine the organic layers and wash sequentially with saturated aqueous $NaHCO_3$ and brine.
  - Dry the organic layer over anhydrous Na_2SO_4, filter, and concentrate under reduced pressure.
- Purification: Purify the crude product by flash column chromatography on silica gel to yield the pure Pomalidomide-PEG3-Azide intermediate.

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Parameter	Recommended Value	Causality
Solvent	Anhydrous DMF	Ensures all reactants are soluble and prevents hydrolysis of the NHS ester.
Base	DIPEA	A non-nucleophilic base that deprotonates the amine on pomalidomide, increasing its nucleophilicity for attacking the NHS ester, without competing in the reaction.
Stoichiometry	1.1 eq. Linker	A slight excess of the linker ensures complete consumption of the more valuable pomalidomide starting material.
Temperature	Room Temperature	Sufficient for the reaction to proceed efficiently without promoting degradation of reactants.
Reaction Time	4-12 hours	Typically sufficient for completion; should be monitored by LC-MS.

Protocol 2: Synthesis of the Final PROTAC via CuAAC (Click Chemistry)

This protocol describes the final conjugation of the azide-functionalized pomalidomide intermediate with an alkyne-functionalized JQ1 warhead.

Materials:

- Pomalidomide-PEG3-Azide (from Protocol 1)
- JQ1-alkyne (synthesized separately or commercially available)

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- Copper(II) sulfate pentahydrate ($CuSO_4 \cdot 5H_2O$)
- Sodium ascorbate
- Solvent system (e.g., 1:1 mixture of t-BuOH/water or DMF)
- Preparative HPLC system with a C18 column

Procedure:

- Reaction Setup: In a reaction vial, dissolve the JQ1-alkyne (1.0 equivalent) and Pomalidomide-PEG3-Azide (1.05 equivalents) in the chosen solvent system (e.g., DMF).
- Catalyst Preparation: In a separate microfuge tube, prepare fresh solutions of copper(II) sulfate (e.g., 0.1 M in water) and sodium ascorbate (e.g., 0.2 M in water).
- Catalyst Addition: Add the copper(II) sulfate solution (0.1 equivalents) to the reaction mixture, followed by the sodium ascorbate solution (0.2 equivalents). The solution may change color, indicating the reduction of Cu(II) to the active Cu(I) species.
- Reaction: Stir the reaction vigorously at room temperature for 2-8 hours. The reaction is typically fast. Monitor progress by LC-MS for the formation of the triazole product and consumption of starting materials.[5]
- Purification: Upon completion, purify the crude reaction mixture directly using reversed-phase preparative HPLC to obtain the final, pure PROTAC molecule.[6]
- Characterization: Confirm the identity, purity, and structure of the final PROTAC using LC-MS, ^{1}H NMR, and ^{13}C NMR spectroscopy.[6]

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Parameter	Recommended Value	Causality
Catalyst System	$CuSO_4$ / Sodium Ascorbate	A classic and robust catalyst system for CuAAC. Sodium ascorbate is a biocompatible reducing agent that generates the active Cu(I) catalyst in situ from the more stable Cu(II) salt.
Stoichiometry	1.05 eq. Azide	A slight excess of one component ensures the complete consumption of the other, simplifying purification.
Solvent	DMF or t-BuOH/Water	Common solvent systems that effectively dissolve both reactants and are compatible with the CuAAC reaction.
Temperature	Room Temperature	The reaction is highly efficient and proceeds rapidly at ambient temperature.
Purification	Preparative RP-HPLC	The gold standard for purifying PROTACs, capable of separating the final product from unreacted starting materials and catalyst residues with high resolution.[7][8]

Troubleshooting Guide

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Issue	Possible Cause(s)	Recommended Solution(s)
Low yield in NHS ester reaction (Protocol 1)	1. Hydrolysis of NHS ester.	1. Ensure use of anhydrous solvent. Allow linker vial to warm to RT before opening. Prepare linker solution immediately before use.
2. Amine-containing buffer/solvent.	2. Use amine-free buffers (e.g., PBS, HEPES) at pH 7.2-8.5. Ensure DMF is high-purity and free of dimethylamine (no "fishy" smell).	
3. Insufficient reaction time.	3. Extend reaction time and continue to monitor by LC-MS.	
No product in CuAAC reaction (Protocol 2)	1. Inactive catalyst.	1. Prepare fresh solutions of copper sulfate and sodium ascorbate immediately before the reaction. Ensure sodium ascorbate is not oxidized.
2. Impurities in starting materials.	2. Ensure intermediates are properly purified before the click reaction. Impurities can chelate copper and poison the catalyst.	
3. Oxygen in the reaction.	3. While not always necessary, degassing the solvent by bubbling with nitrogen or argon for 15-20 minutes before adding reagents can improve reaction efficiency.	
Multiple products/impurities after purification	1. Incomplete reaction.	1. Re-optimize reaction time and stoichiometry.
2. Degradation of product.	2. For HPLC, consider using a buffer with a neutral or slightly	

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	acidic pH (e.g., with formic acid) to improve the stability of the PROTAC during purification.
3. Side reactions.	3. Re-evaluate the compatibility of all functional groups on the warhead and E3 ligand with the reaction conditions.

Conclusion and Forward Look

The **Azido-PEG3-CH2CO2-NHS** linker provides a robust and efficient tool for the modular synthesis of PROTACs. Its design leverages two of the most reliable reactions in bioconjugation chemistry—NHS ester acylation and copper-catalyzed click chemistry—to facilitate the rapid assembly of PROTAC libraries. The integrated PEG spacer addresses the critical need for improved solubility and provides the necessary flexibility for optimizing ternary complex formation. By following the detailed protocols and considering the principles outlined in this guide, researchers can effectively utilize this linker to accelerate the design-make-test-analyze cycle, a crucial process in the development of novel and potent protein degraders.

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